

Swietenine: A Comprehensive Technical Guide to its Natural Sources, Abundance, and Isolation

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Compound of Interest

Compound Name: Swietenine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Swietenine, a prominent tetranortriterpenoid limonoid, has garnered significant scientific interest due to its diverse pharmacological activities, most notably its potential as an oral hypoglycemic agent.^[1] This technical guide provides an in-depth overview of the natural sources, abundance, and experimental protocols for the extraction and isolation of **swietenine**. Furthermore, it elucidates the key signaling pathways through which **swietenine** exerts its therapeutic effects, offering valuable insights for researchers and professionals in the field of drug discovery and development.

Natural Sources and Abundance

Swietenine is primarily isolated from the seeds of plants belonging to the Meliaceae family, commonly known as the mahogany family.

Primary Natural Source

The most significant and widely reported natural source of **swietenine** is the seed of the big-leaved mahogany tree, *Swietenia macrophylla* King.^{[2][3]} These seeds, often referred to as "sky fruit," have a history of use in traditional medicine across Asia for treating a variety of ailments, including diabetes and hypertension.^[3] The presence of **swietenine** is considered a prominent biomarker for the *Swietenia* genus.^[1]

Other Potential Sources

While *Swietenia macrophylla* is the principal source, other species within the Meliaceae family are known to produce limonoids and may contain **swietenine** or its derivatives. The primary botanical families known for their limonoid content are Meliaceae, Rutaceae, and Simaroubaceae.^[1]

Abundance of Swietenine

Precise quantitative data on the abundance of pure **swietenine** in *Swietenia macrophylla* seeds is not extensively documented in publicly available literature. However, the yields of crude extracts from the seeds provide an indirect indication of its potential concentration. The extraction yield is highly dependent on the solvent and method used.

Plant Material	Extraction Method	Solvent	Yield of Crude Extract (% w/w)	Reference(s)
Swietenia macrophylla Seeds	Maceration	96% Ethanol	10.03%	[4]
Swietenia macrophylla Seeds	Not Specified	Ethanol	27%	[5]
Swietenia macrophylla Seeds	Not Specified	Methanol	55%	[5]
Swietenia macrophylla Seeds	Sequential Extraction	Hexane	47%	[5]
Swietenia macrophylla Seeds	Sequential Extraction	Chloroform	14%	[5]
Swietenia macrophylla Seeds	Sequential Extraction	Ethyl Acetate	2%	[5]
Swietenia macrophylla Seeds	Sequential Extraction	Methanol	13%	[5]
Swietenia macrophylla Seeds	Soxhlet Extraction	Methanol	28.07%	[6]
Swietenia mahagoni Seeds	Maceration	n-Hexane	43%	[7]

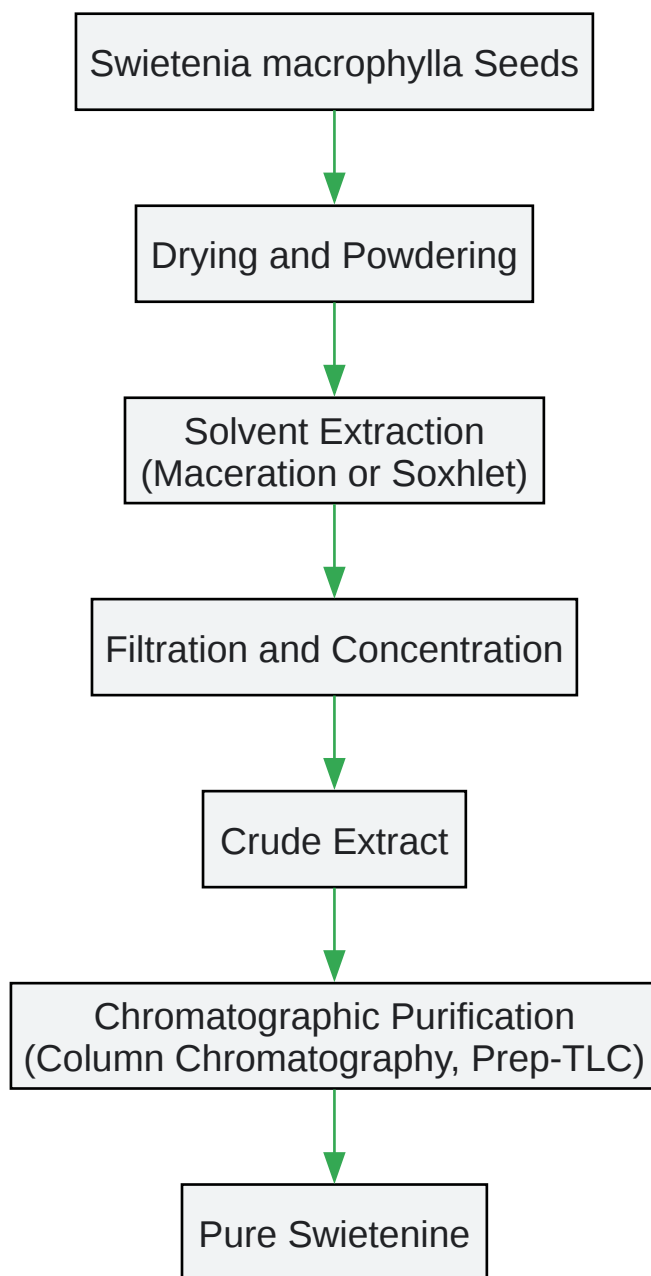
Note: The yield of pure **swietenine** from these crude extracts is expected to be significantly lower and will depend on the efficiency of the subsequent purification steps.

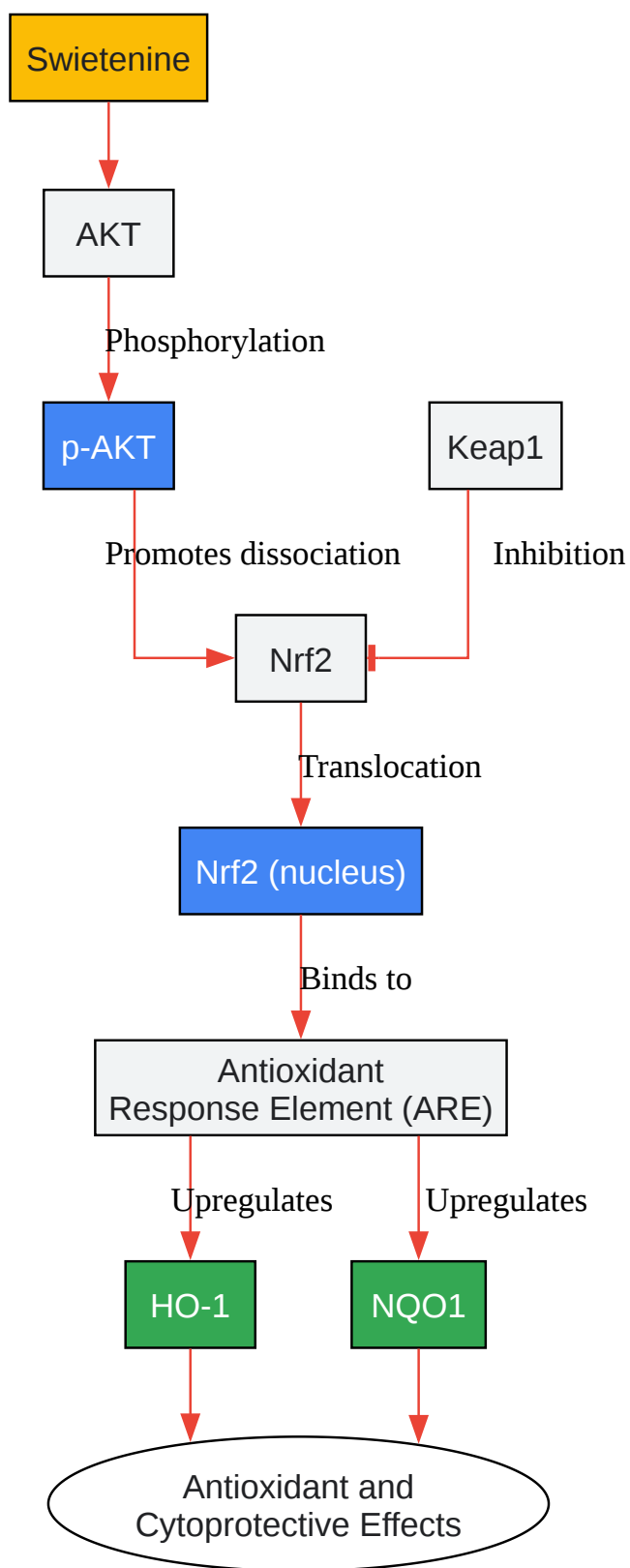
Experimental Protocols

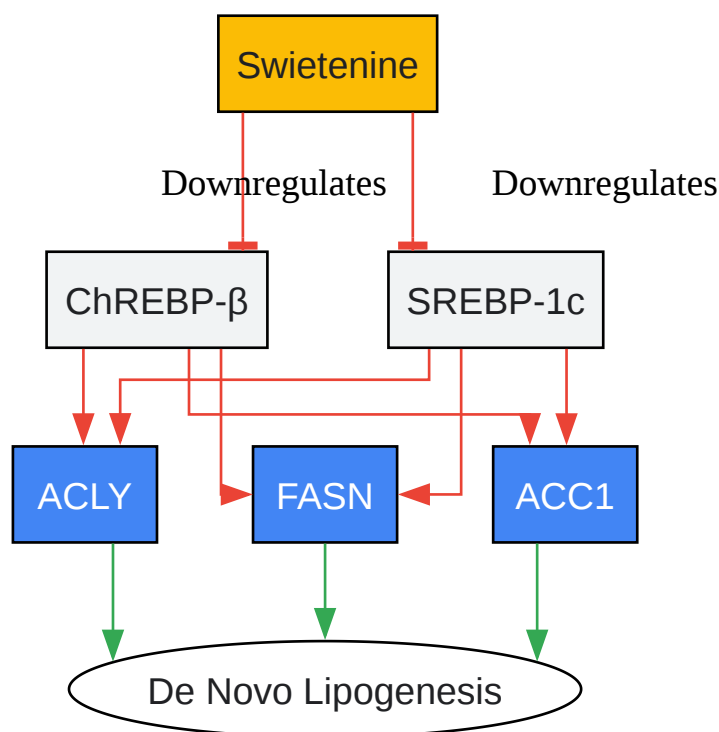
The following sections detail the methodologies for the extraction and isolation of **swietenine** from *Swietenia macrophylla* seeds, compiled from various scientific reports.

General Experimental Workflow

The overall process for obtaining pure **swietenine** involves the preparation of plant material, extraction with suitable solvents, and purification of the crude extract using chromatographic techniques.







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